

what is the mode of action of Chloroneb fungicide

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Compound Focus: Chloroneb

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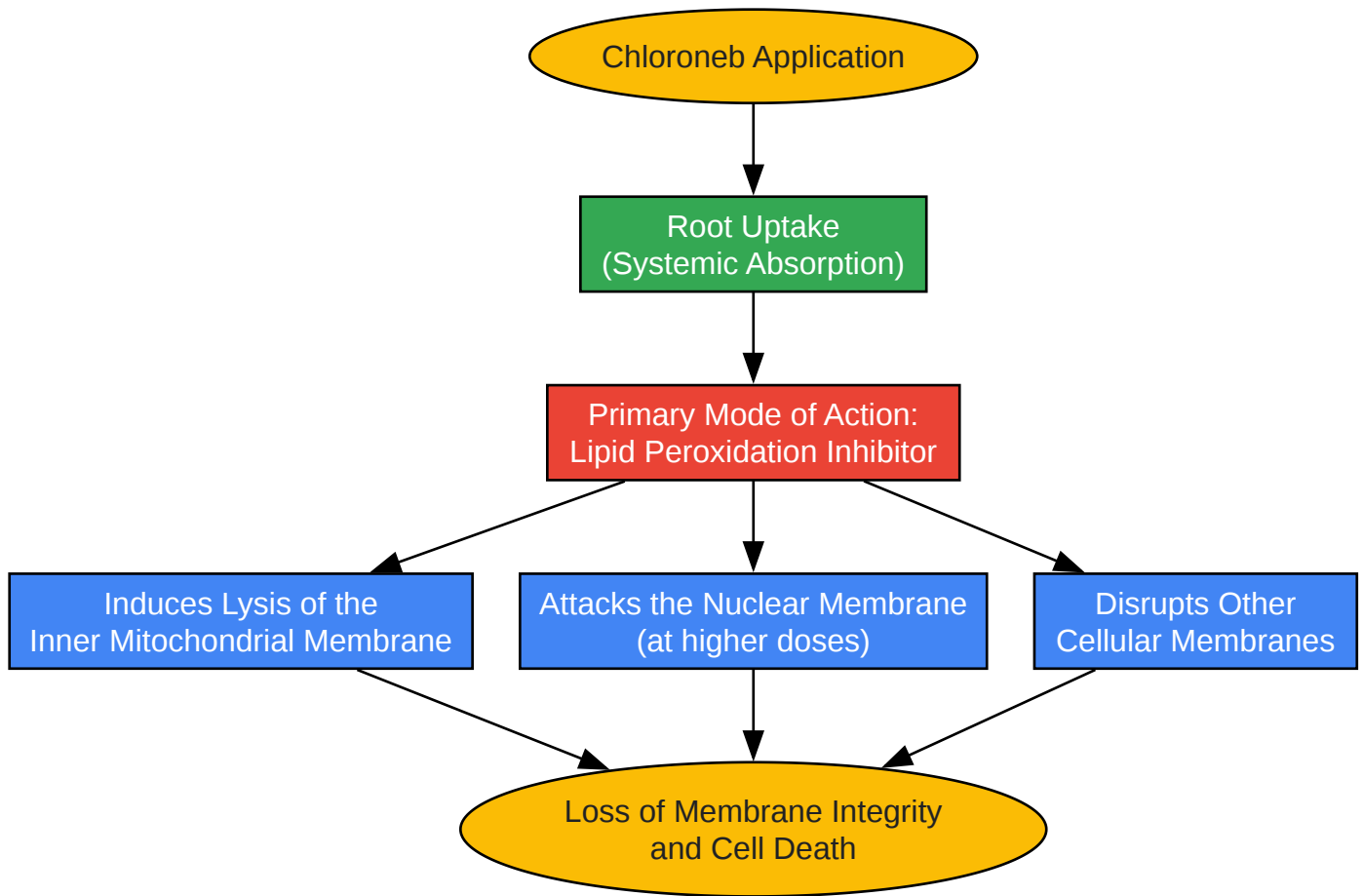
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Mode of Action and Cellular Targets

Experimental evidence indicates that **Chloroneb's** antifungal activity stems from its ability to induce membrane damage. The table below summarizes the key experimental findings on its cellular effects:

Observed Effect	Experimental Context	Significance	Citation
Lysis of the inner mitochondrial membrane	Studies on fungal species	Disrupts cellular energy production and metabolism.	[1]
Attack on the nuclear membrane	Observed at higher fungicide doses	Suggests potential for broader cellular disruption and damage to genetic material.	[1]
Disruption of various other membranes	Higher doses on various fungi	Indicates a general membrane-disrupting effect, not limited to specific organelles.	[1]

Based on this experimental data, the proposed mechanism of action can be visualized as a process leading to membrane integrity loss:



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*Proposed mechanism of **Chloroneb** leading to fungal cell death.*

Fungicide Classification and Properties

For researchers, the classification and key characteristics of **Chloroneb** are summarized below:

Property	Description
FRAC Code	14 [2]
FRAC Group	Aromatic hydrocarbons [2]
Chemical Name	1,4-dichloro-2,5-dimethoxybenzene [2] [3]

Property	Description
Molecular Formula	C ₈ H ₈ Cl ₂ O ₂ [2]
Solubility (Water)	8 mg/L at 20°C (Low) [2]
Log P	3.58 (High) [2]
Primary Use	Seed treatment for fungal diseases in crops like soybeans, cotton, and beans [2].

Its **low aqueous solubility and high soil persistence** (typical soil DT₅₀ of 130 days) make it suitable for long-term seed and soil protection [2].

Detailed Experimental Evidence

Key historical studies provide the foundational evidence for **Chloroneb's** mode of action. The following table outlines the methodologies and conclusions from pivotal experiments:

Study Focus	Detailed Methodology	Key Findings	Citation
Effect on growth & ultrastructure	Treated various fungal species with Chloroneb and its metabolites; analyzed cell structure using electron microscopy.	Caused significant ultrastructural changes, including lysis of the inner mitochondrial membrane and damage to the nuclear membrane.	[1]
Specificity & mechanism	Investigated effects on susceptible and resistant fungi, likely observing growth inhibition and structural changes.	Helped establish the specificity of Chloroneb's action and provided early evidence for its membrane-targeting mechanism.	[1]
Growth & metabolism in <i>Ustilago maydis</i>	Studied the impact of Chloroneb on the growth and metabolic processes of the corn smut fungus.	Provided data on how the fungicide disrupts normal fungal metabolism, consistent with energy failure due to mitochondrial damage.	[1]

Regulatory and Research Status

Chloroneb is now considered an obsolete fungicide and is not approved for use in the European Union [2]. Much of the foundational research on its mechanism was conducted in the 1970s and 1980s [1]. For researchers, it serves as a historical case study of a membrane-disrupting fungicide.

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References

1. On the mechanism of action of the fungicide chloroneb [sciencedirect.com]
2. Chloroneb - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Chloroneb - the NIST WebBook [webbook.nist.gov]

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